

diaminoglyoxime safety and handling precautions

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Compound of Interest

Compound Name: *Diaminoglyoxime*

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An In-depth Technical Guide to **Diaminoglyoxime**: Safety and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on publicly available Safety Data Sheets (SDS) and should be supplemented with a thorough review of the specific SDS provided by the supplier and adherence to all applicable institutional and regulatory safety protocols. The toxicological properties of **diaminoglyoxime** have not been fully investigated.^[1]

Hazard Identification

Diaminoglyoxime is classified as a substance that can cause skin and eye irritation.^[2] It may also cause respiratory irritation.^[2] The primary routes of exposure are inhalation, skin absorption, ingestion, and eye contact.

Potential Health Effects:

- Eye: May cause eye irritation.^[1]
- Skin: May cause skin irritation and may be harmful if absorbed through the skin.^[1]
- Ingestion: May cause irritation of the digestive tract and may be harmful if swallowed.^[1]
- Inhalation: May cause respiratory tract irritation and may be harmful if inhaled.^[1]

- Chronic: No information has been found regarding the chronic health effects of **diaminoglyoxime**.^[1]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the exposed individual to fresh air immediately. ^[1] If breathing is difficult, administer oxygen. ^[1] If breathing has stopped, provide artificial respiration. ^[1] Seek medical attention. ^[1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^{[1][2]} Wash the affected area with soap and water. ^[3] Get medical aid if irritation develops or persists. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[1][2]} Seek medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^[1] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. ^[1] Never give anything by mouth to an unconscious person. ^[1] Seek immediate medical attention. ^[1]

Fire-Fighting Measures

In the event of a fire involving **diaminoglyoxime**, the following measures should be taken:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.^{[1][2][3][4]}

- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion, including carbon oxides and nitrogen oxides.[1][2]
- **Protective Equipment for Firefighters:** As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][2]

Accidental Release Measures

In the case of a spill or accidental release, the following procedures should be followed:

- **Personal Precautions:** Use proper personal protective equipment as indicated in Section 6.0.
[1] Avoid dust formation and breathing in dust, vapors, mist, or gas.[1][3] Ensure adequate ventilation.[1] Evacuate personnel to safe areas.[3]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so.[3] Do not let the product enter drains, other waterways, or soil.[2]
- **Containment and Cleanup:** Vacuum or sweep up the material and place it into a suitable, closed container for disposal.[1][2] Clean up spills immediately.[1] Avoid generating dusty conditions.[1]

Handling and Storage

Proper handling and storage are essential to minimize risk.

Handling:

- Wash thoroughly after handling.[1]
- Use with adequate ventilation.[1]
- Minimize dust generation and accumulation.[1][2]
- Avoid contact with eyes, skin, and clothing.[1][2]
- Keep the container tightly closed.[1]

- Avoid ingestion and inhalation.[1]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[1][2]
- Store in a tightly closed container.[1][2]
- For long-term storage, a temperature of 2-8°C is recommended.[2]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

- Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[1] Use adequate ventilation to keep airborne concentrations low.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [1][3]
 - Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂ H ₆ N ₄ O ₂	[2][5]
Molecular Weight	118.09 g/mol	[5]
Appearance	Yellow crystalline powder	[5][6]
Melting Point	200-204 °C	[5]
Boiling Point	238.1°C at 760 mmHg	[5]
Flash Point	97.8°C	[5]
Density	1.9 g/cm ³	[5]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions of use.[7]
- Conditions to Avoid: Fine particles, such as dust and mists, may fuel fires or explosions.[7]
- Incompatible Materials: Information on incompatible materials is not readily available in the searched documents. It is prudent to avoid strong oxidizing agents.
- Hazardous Decomposition Products: Emits toxic fumes of carbon monoxide and oxides of nitrogen under fire conditions.[2][7]

Toxicological Information

The toxicological properties of **diaminoglyoxime** have not been fully investigated.[1] No specific data on acute toxicity (LD50/LC50), carcinogenicity, mutagenicity, or reproductive toxicity were found in the reviewed literature.[1] Therefore, it should be handled with the caution appropriate for a chemical with an unknown toxicological profile.

Experimental Protocols

A comprehensive search of publicly available scientific literature and safety data did not yield any specific toxicological or preclinical studies for **diaminoglyoxime**. As such, there are no key experiments with detailed methodologies to report for this compound. The lack of such data

underscores the importance of adhering to the stringent safety and handling precautions outlined in this guide.

Disposal Considerations

Waste disposal should be conducted in accordance with all applicable federal, state, and local environmental regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[4] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal, and do not discharge to sewer systems.^[4]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **diaminoglyoxime**, from receipt to disposal.



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Caption: Safe handling workflow for **diaminoglyoxime**.

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